

GHS hazard and safety precautions for 2-Hydroxyquinoline-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Hydroxyquinoline-4-carboxylic acid

Cat. No.: B106741

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Technical Support Center: 2-Hydroxyquinoline-4-carboxylic Acid

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **2-Hydroxyquinoline-4-carboxylic acid** (CAS No. 15733-89-8).

Frequently Asked Questions (FAQs)

General Information

Q1: What is **2-Hydroxyquinoline-4-carboxylic acid**? A1: **2-Hydroxyquinoline-4-carboxylic acid**, also known as Kynurenic Acid, is a heterocyclic aromatic compound with the molecular formula C₁₀H₇NO₃.^[1] It typically appears as a solid and has a high melting point of over 300 °C.^[1] It is a versatile intermediate used in medicinal chemistry, catalysis, and materials science research.^[1]

Hazard & Safety

Q2: What are the primary GHS hazards associated with this compound? A2: This chemical is considered hazardous by the OSHA Hazard Communication Standard.^[2] The primary hazards are:

- H302: Harmful if swallowed.^[3]^[4]

- H315: Causes skin irritation.[3][5][6]
- H319: Causes serious eye irritation.[3][5][6]
- H335: May cause respiratory irritation.[2][3][6]

Q3: What personal protective equipment (PPE) is required when handling this chemical? A3: You must wear appropriate protective equipment, including chemical-resistant gloves, a lab coat, and eye protection such as safety glasses or goggles.[1][2] For procedures that may generate dust, a NIOSH-approved N95 dust mask is recommended. Always work in a well-ventilated area or under a chemical fume hood.[2][7]

Handling & Storage

Q4: What are the proper storage conditions for **2-Hydroxyquinoline-4-carboxylic acid**? A4: Store the compound in a tightly sealed container in a cool, dry, and dark place.[1][8] It should be kept in a well-ventilated area away from moisture, light, and incompatible materials such as strong oxidizing agents.[1][2][9]

Q5: I'm having trouble dissolving the compound. What solvents are effective? A5: The compound is soluble in polar organic solvents.[1] Due to its acidic and basic functional groups, solubility can often be increased by adjusting the pH of aqueous solutions.

First Aid & Emergency Procedures

Q6: What should I do in case of accidental eye or skin contact? A6:

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, making sure to flush under the eyelids.[2][10] Remove contact lenses if present and easy to do so.[2][8][10] If eye irritation persists, seek medical attention.[5][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][8] Remove any contaminated clothing and wash it before reuse.[5][6] If skin irritation occurs or persists, get medical advice.[2][5]

Q7: What is the first aid procedure for inhalation or ingestion? A7:

- Inhalation: Move the person to fresh air.[2][6] If breathing is difficult or they feel unwell, call a poison control center or doctor.[8] If the person is not breathing, provide artificial respiration.[2][10]
- Ingestion: Rinse the mouth thoroughly with water.[8][11] Call a poison control center or doctor immediately if you feel unwell.[4][7][8] Do not induce vomiting.[11]

Q8: How should I handle a small spill of the solid compound in the lab? A8: For a small spill, ensure the area is well-ventilated and you are wearing appropriate PPE.[11] Avoid generating dust.[11] Carefully sweep or vacuum the solid material and place it into a suitable, labeled container for disposal.[10] Clean the affected area with a mild detergent solution and wipe dry.[12]

GHS Hazard Data Summary

Category	Information	GHS Code/Pictogram
Pictogram	Exclamation Mark	GHS07[5]
Signal Word	Warning	[2][3][5]
Hazard Class	Acute Toxicity, Oral (Category 4)[4] Skin Irritation (Category 2)[2][6] Serious Eye Irritation (Category 2/2A)[2][6] Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[2][6]	-
Hazard Statements	H302: Harmful if swallowed[3] H315: Causes skin irritation[3] [5] H319: Causes serious eye irritation[3][5] H335: May cause respiratory irritation[6]	-
Precautionary Statements	Prevention: P261, P264, P271, P280[2][6] Response: P302+P352, P304+P340, P305+P351+P338, P312[2][6] Storage: P403+P233, P405[2] [6] Disposal: P501[6][10]	-

Experimental Protocol: Safe Handling of Solid 2-Hydroxyquinoline-4-carboxylic Acid

This protocol outlines the standard procedure for safely handling the solid form of the compound during experimental setup (e.g., weighing for reaction or solution preparation).

1. Preparation and Personal Protective Equipment (PPE)

- 1.1. Ensure work is conducted in a designated area, such as a chemical fume hood or a well-ventilated benchtop space.[2]
- 1.2. Confirm that an eyewash station and safety shower are accessible.[9]

- 1.3. Don appropriate PPE: a lab coat, nitrile gloves, and chemical safety goggles.[1]
- 1.4. If there is a significant risk of dust inhalation, use an N95 respirator.

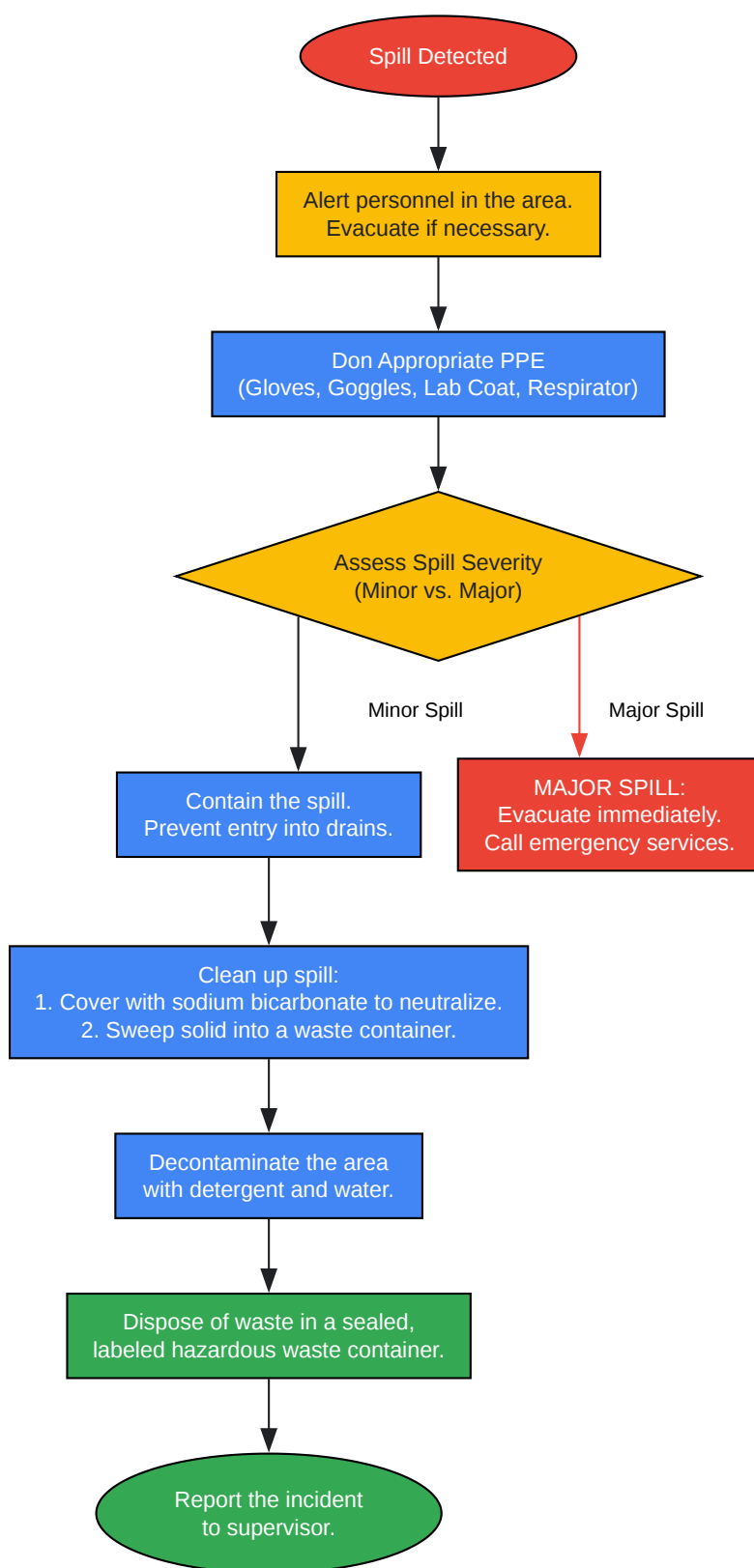
2. Weighing and Transfer

- 2.1. Place a weigh boat or appropriate glassware on an analytical balance and tare it.
- 2.2. Carefully retrieve the stock container of **2-Hydroxyquinoline-4-carboxylic acid** from its storage location.
- 2.3. To minimize dust, open the container slowly inside the fume hood.
- 2.4. Use a clean spatula to carefully transfer the desired amount of the solid to the weigh boat. Avoid generating dust clouds.[11]
- 2.5. Once the desired mass is obtained, securely close the stock container and return it to proper storage.[1]

3. Post-Handling and Cleanup

- 3.1. Carefully add the weighed solid to your reaction vessel or solvent.
- 3.2. Dispose of the weigh boat and any other contaminated disposable materials in a designated solid chemical waste container.
- 3.3. Wipe down the spatula, balance, and surrounding work area with a damp cloth or towel to remove any residual powder.
- 3.4. Remove gloves using the proper technique and dispose of them in the appropriate waste bin.
- 3.5. Wash hands thoroughly with soap and water after handling is complete.[2]

Visual Workflow Diagram



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Caption: Workflow for handling a chemical spill of **2-Hydroxyquinoline-4-carboxylic acid**.

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